

Proper Disposal of Izorlisib: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Izorlisib*

Cat. No.: *B612118*

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For immediate release: This document provides essential safety and logistical information for the proper handling and disposal of **Izorlisib** (also known as CH5132799), a selective class I PI3K inhibitor used in research. This guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and environmental protection.

Disclaimer: The following procedures are based on general best practices for hazardous and investigational drug disposal. A complete, official Safety Data Sheet (SDS) with specific disposal instructions for **Izorlisib** was not publicly available at the time of this writing. One available supplier SDS lacks detailed disposal information and contradicts hazard information from other suppliers. Therefore, it is mandatory to consult your institution's Environmental Health and Safety (EHS) department and the official SDS provided by your supplier before handling or disposing of this compound.

Understanding the Hazards

Izorlisib is an antineoplastic agent and should be handled as a hazardous chemical.^[1] While one supplier SDS states it is not a hazardous substance, another provides specific GHS hazard statements, which should be considered for a conservative safety approach.^{[2][3]} All personnel must be trained on the potential hazards and wear appropriate Personal Protective Equipment (PPE).

Izorlisib Chemical and Safety Data

Property	Value	Source(s)
Synonyms	CH5132799, MEN1611, PA799	[3]
Molecular Formula	C15H19N7O3S	[4][5][6]
Molecular Weight	377.42 g/mol	[4][5][6]
Appearance	White Crystalline Powder	[5]
Solubility	Soluble in DMSO (approx. 12 mg/mL)	[4][5]
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[3]
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3]

Step-by-Step Disposal Protocol

The disposal of **Izorlisib** must comply with all applicable federal, state, and local regulations, such as the Resource Conservation and Recovery Act (RCRA).^[7] The following protocol outlines the recommended steps for disposing of **Izorlisib** as a non-RCRA hazardous pharmaceutical waste.

Step 1: Waste Identification and Classification

- **Unused or Expired Product:** Pure, unused, or expired **Izorlisib** is considered chemical waste.

- Grossly Contaminated Items: Items heavily contaminated with **Izorlisib**, such as a flask containing residual powder or a vial with remaining solution, must be disposed of as hazardous chemical waste.
- Trace Contaminated Items: Items with trace amounts of contamination, such as used gloves, bench paper, and empty vials, should also be segregated as hazardous waste. Do not dispose of these items in the regular or biohazardous trash.

Step 2: Segregation

- Isolate all **Izorlisib** waste from other waste streams (e.g., regular trash, biohazardous waste, radioactive waste).^[4]
- Keep solid and liquid waste in separate, dedicated containers.

Step 3: Containerization

- Solid Waste: Collect solid waste (e.g., unused powder, contaminated PPE, and labware) in a rigid, leak-proof container with a secure screw-top lid. The container must be compatible with the chemical.
- Liquid Waste: Collect liquid waste (e.g., stock solutions in DMSO) in a designated, leak-proof, and shatter-resistant container (e.g., a Nalgene bottle) with a secure screw-cap. Do not overfill containers; leave at least 10% headspace.
- Sharps: Any sharps (needles, scalpels) contaminated with **Izorlisib** must be placed in a designated sharps container for chemical waste, often a different color (e.g., black) than those for biohazardous sharps. Do not place these in a red biohazardous sharps container.

Step 4: Labeling

- Clearly label every waste container with a "Hazardous Waste" tag as soon as the first piece of waste is added.
- The label must include:
 - The words "Hazardous Waste."

- The full chemical name: "**Izorlisib** (CH5132799)."
- An accurate list of all container contents, including solvents (e.g., "**Izorlisib** in DMSO").
- The approximate concentration and volume.
- The associated hazards (e.g., "Toxic," "Irritant").
- The accumulation start date.

Step 5: Storage

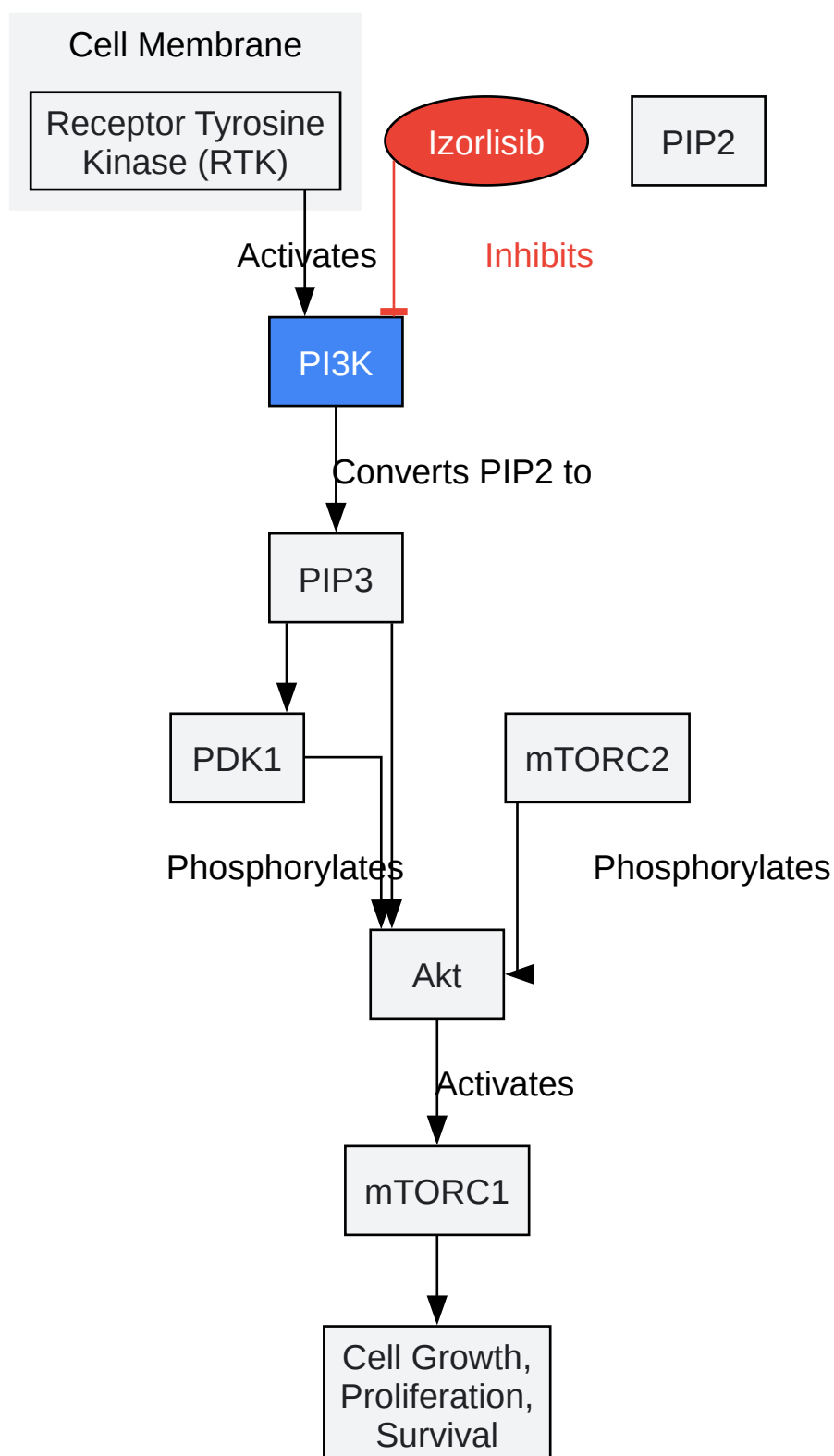
- Store sealed hazardous waste containers in a designated Satellite Accumulation Area (SAA) within or near the laboratory.
- Ensure the storage area is secure and away from drains, heat sources, and incompatible chemicals.
- Liquid waste containers must be kept in secondary containment (e.g., a plastic tub) to prevent spills.

Step 6: Final Disposal

- Once the container is full or you are finished generating this waste stream, arrange for pickup through your institution's EHS department.
- Follow your institution's specific procedures for requesting a hazardous waste pickup.
- The EHS department will transport the waste to a licensed facility for final disposal, which is typically high-temperature incineration.^[7]

Experimental Workflow and Disposal Pathway

The following diagrams illustrate the PI3K/Akt/mTOR signaling pathway targeted by **Izorlisib** and the general workflow for hazardous chemical disposal.



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Caption: PI3K signaling pathway inhibited by **IZORLISIB**.



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Caption: General workflow for hazardous chemical waste disposal.

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